

# 1-Chloro-3-iodopropane safety and handling precautions

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## Compound of Interest

Compound Name: 1-Chloro-3-iodopropane

Cat. No.: B107403

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An In-depth Technical Guide to the Safe Handling of **1-Chloro-3-iodopropane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-chloro-3-iodopropane** (CAS No. 6940-76-7), a versatile haloalkane intermediate used in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> Due to its hazardous nature, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the protection of the environment.

## Chemical and Physical Properties

**1-Chloro-3-iodopropane** is a colorless to pale yellow liquid.<sup>[1][2]</sup> It is characterized by a three-carbon propane backbone with a chlorine atom on the first carbon and an iodine atom on the third.<sup>[1][2]</sup> The differential reactivity of the carbon-iodine and carbon-chlorine bonds makes it a valuable reagent for sequential nucleophilic substitution reactions.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **1-Chloro-3-iodopropane**

Property	Value
Molecular Formula	C <sub>3</sub> H <sub>6</sub> ClI[2][3]
Molecular Weight	204.44 g/mol [2][4]
Appearance	Colorless to pale yellow or light pink to orange liquid[2][3][5]
Boiling Point	170-172 °C (lit.)[2][3][5]
Density	1.904 g/mL at 25 °C (lit.)[2][3]
Flash Point	>110 °C (>230 °F)[5]
Vapor Pressure	2 mmHg (20 °C)[3]
Vapor Density	6.8 (vs air)[3]
Refractive Index	n <sub>20/D</sub> 1.548 (lit.)[2][3]
Solubility	Difficult to mix with water[3]
Stability	Stable under normal conditions; light sensitive[5]

## Hazard Identification and GHS Classification

**1-Chloro-3-iodopropane** is classified as a hazardous chemical.[5] The primary hazards associated with this compound are irritation to the skin, eyes, and respiratory system.[4]

Table 2: GHS Hazard Classification for **1-Chloro-3-iodopropane**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][6]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[4][6]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[4][6]

Signal Word: Warning[4][5]

## Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn when handling **1-chloro-3-iodopropane**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles conforming to EN166 or OSHA's 29 CFR 1910.133.[5][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. [5][7] Long-sleeved clothing is recommended.[6]
Respiratory Protection	For nuisance exposures, a NIOSH-approved N95 dust mask may be used. For higher-level protection or in case of insufficient ventilation, use a respirator with an appropriate cartridge (e.g., OV/AG/P99 or ABEK-P2).[8]

## Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and exposure.

### Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5][8]
- Avoid contact with skin and eyes.[5][8]
- Avoid breathing vapors or mists.[5]
- Wash hands thoroughly after handling.[5][7]

- Remove and wash contaminated clothing before reuse.[\[5\]](#)[\[6\]](#)

## Storage

- Store in a cool, dry, and well-ventilated place.[\[8\]](#)
- Keep the container tightly closed.[\[8\]](#)
- Protect from light, as the substance is light-sensitive.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[5\]](#)[\[8\]](#)

Caption: Key Safety and Handling Precautions.

## Emergency Procedures

### First Aid Measures

Table 4: First Aid Procedures for **1-Chloro-3-iodopropane** Exposure

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5][8][9]
Skin Contact	Immediately wash the affected area with soap and plenty of water.[8][9] Remove contaminated clothing. If skin irritation persists, get medical advice/attention.[5]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids.[5][8][9] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][8][9]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Hazardous Combustion Products: Thermal decomposition can produce toxic and irritating gases, including carbon monoxide, carbon dioxide, hydrogen iodide, and hydrogen chloride gas.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

## Accidental Release Measures

- Ensure adequate ventilation.[5]

- Evacuate personnel to a safe area.[8]
- Wear appropriate personal protective equipment.[5][8]
- Contain the spill using an inert absorbent material such as sand, silica gel, or universal binder.[5]
- Collect the absorbed material into a suitable, closed container for disposal.[5][8]
- Do not let the product enter drains.[8]

## Toxicological Information

The toxicological properties of **1-chloro-3-iodopropane** have not been fully investigated.[8] However, it is known to cause skin, eye, and respiratory irritation.[4] Chronic exposure to iodides may lead to "iodism," with symptoms including skin rash, headache, and irritation of mucous membranes.[10] No components of this product are listed as carcinogens by IARC at levels greater than or equal to 0.1%.[8]

## Experimental Protocol: General Best Practices for Use in Synthesis

While specific experimental protocols will vary, the following general workflow outlines the key safety considerations when using **1-chloro-3-iodopropane** as a reagent in a chemical synthesis.



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Caption: General Experimental Workflow.

Methodology:

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **1-chloro-3-iodopropane** and all other reagents.
  - Conduct a formal risk assessment for the planned experiment.
  - Ensure the chemical fume hood is operational and free of clutter.
  - Select and inspect all necessary PPE, including gloves, eye protection, and a lab coat.
- Execution:
  - Set up clean, dry glassware in the fume hood.
  - Carefully measure and transfer **1-chloro-3-iodopropane**, avoiding splashes and inhalation of vapors.
  - If the reaction is sensitive to air or moisture, conduct it under an inert atmosphere (e.g., nitrogen or argon).
  - Monitor the reaction for any unexpected changes in temperature, pressure, or color.
- Work-up and Purification:
  - Quench the reaction carefully, considering any potential exothermic processes.
  - Perform extractions and washes in the fume hood.
  - Purify the product using appropriate techniques, ensuring proper ventilation during processes like distillation or solvent removal.
- Waste Disposal and Cleanup:
  - Dispose of all waste containing **1-chloro-3-iodopropane** and other halogenated compounds in a designated halogenated organic waste container.
  - Thoroughly decontaminate all glassware and the work surface.

- Carefully remove and dispose of contaminated gloves and other disposable PPE in the appropriate waste stream.

By adhering to these guidelines, researchers can safely handle **1-chloro-3-iodopropane** and minimize the risks associated with its use in the laboratory.

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